

Technical Support Center: Managing Chloroform Degradation & Phosgene Formation

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Compound of Interest

Compound Name: Chloroform

Cat. No.: B151607

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This technical support center provides essential guidance for researchers, scientists, and drug development professionals on the safe handling, storage, and troubleshooting of **chloroform**, with a specific focus on preventing degradation and the formation of hazardous phosgene.

Frequently Asked Questions (FAQs)

Q1: What is the primary degradation pathway of **chloroform** and what are the products?

A1: The primary degradation pathway for **chloroform** is photo-oxidation. In the presence of oxygen and light (especially UV), **chloroform** (CHCl_3) slowly oxidizes to form highly toxic phosgene (COCl_2) gas and hydrochloric acid (HCl).^{[1][2]} This reaction is the main reason for the strict storage and handling requirements for **chloroform**.^[1] Other potential degradation products in the environment can include dichloromethane, formyl chloride, carbon monoxide, carbon dioxide, and hydrogen chloride.^[3]

Q2: What are the ideal storage conditions to minimize **chloroform** degradation?

A2: To minimize degradation, **chloroform** should be stored in a cool, dark, and well-ventilated area, typically between 15°C and 25°C (59°F and 77°F).^[4] It is crucial to store it in a tightly sealed, opaque or amber-colored glass container to protect it from light and prevent the ingress of air.^{[1][4][5]}

Q3: Why is a stabilizer added to commercial **chloroform**?

A3: A stabilizer is added to commercial **chloroform** to inhibit the formation of phosgene.^[1] Ethanol is a common stabilizer, typically added at concentrations of 0.6% to 1.0%.^{[1][6][7]} Ethanol scavenges any phosgene that may form by reacting with it to produce the relatively harmless diethyl carbonate.^{[1][7][8]} Amylene is another stabilizer used, but some evidence suggests it may not be as effective as ethanol.^{[8][9][10]}

Q4: How can I tell if my **chloroform** has degraded and potentially contains phosgene?

A4: Signs of **chloroform** degradation include a sharp, pungent, or acrid odor (different from the sweet smell of pure **chloroform**), a yellowish tint, or cloudiness.^[1] The presence of phosgene can be confirmed using specific indicator strips.^{[1][10]} Corrosion of the bottle cap may indicate the formation of hydrochloric acid, another degradation product.^[1]

Q5: What should I do if I suspect my **chloroform** contains phosgene?

A5: If you suspect the presence of phosgene, do not inhale the vapors and immediately move the container to a well-ventilated fume hood.^[1] Use phosgene indicator strips to test for its presence. If phosgene is detected, the **chloroform** should be treated as hazardous waste and disposed of according to your institution's safety protocols.^[1] For removal of phosgene from **chloroform**, a wash with a saturated aqueous sodium bicarbonate solution can be performed, which neutralizes both phosgene and HCl.^[8]

Troubleshooting Guide

Issue	Possible Cause(s)	Recommended Action(s)
Inconsistent experimental results using an older bottle of chloroform.	The chloroform may have partially degraded, leading to the presence of impurities such as phosgene or HCl that can interfere with reactions. [1] [8]	Use a fresh, unopened bottle of stabilized chloroform for your experiments. It is good practice to date chloroform bottles upon receipt and opening to track their age. [1] Dispose of the old bottle as hazardous waste.
A sharp, pungent odor is detected upon opening a chloroform container.	This may indicate the presence of phosgene gas, a degradation product. [1]	Immediate Action: Do not inhale the vapors. Work in a well-ventilated fume hood. [1] Verification: Use phosgene indicator strips to test for its presence. [1] [10] Resolution: If phosgene is present, the chloroform should be disposed of as hazardous waste according to your institution's safety protocols. [1] Alternatively, the chloroform can be purified by washing with a sodium bicarbonate solution to remove phosgene and HCl. [8]
The chloroform appears cloudy or has a yellowish tint.	This could be a sign of degradation and the presence of impurities or water. [1]	Do not use the chloroform for experiments where purity is critical. Consider repurifying the chloroform by distillation if appropriate for your application and you have the necessary safety equipment. Otherwise, dispose of it as hazardous waste. [1]

The cap of the chloroform bottle is difficult to remove or appears corroded.	This could be due to the formation of hydrochloric acid (HCl) as a degradation byproduct, which can corrode the cap and liner. [1]	Handle with extreme care in a fume hood, wearing appropriate personal protective equipment (PPE), including gloves and safety goggles. If the bottle cannot be opened safely, consult with your institution's environmental health and safety department for guidance on disposal.
Unusual darkening of an aqueous phase during DNA extraction with chloroform.	This may be an indication of the presence of phosgene, which can react with components in the extraction mixture. [10]	Immediately cease using the suspect chloroform. Test the chloroform for the presence of phosgene. Use a new, tested bottle of chloroform for subsequent extractions.

Experimental Protocols

Protocol 1: Qualitative Test for Phosgene in Chloroform

Objective: To qualitatively detect the presence of phosgene in a sample of **chloroform** using indicator paper.

Materials:

- Filter paper
- 5% (w/v) diphenylamine in ethanol
- 5% (w/v) dimethylaminobenzaldehyde in ethanol
- Suspected **chloroform** sample
- Fume hood
- Appropriate PPE (gloves, safety goggles, lab coat)

Procedure:

- Prepare the indicator strips: In a fume hood, dip strips of filter paper into a solution containing 5% diphenylamine and 5% dimethylaminobenzaldehyde in ethanol.[\[10\]](#)[\[11\]](#)
- Dry the strips: Allow the strips to dry completely in the fume hood. The dried strips should be a very light yellow.[\[11\]](#)
- Test for phosgene: Carefully open the container of suspected **chloroform** inside the fume hood. Hold a prepared indicator strip in the vapor above the liquid, without touching the liquid itself.
- Observe color change: In the presence of phosgene vapor, the indicator strip will turn yellow or orange.[\[8\]](#)[\[10\]](#)[\[11\]](#)

Interpretation: A distinct color change to yellow or orange indicates the presence of phosgene, and the **chloroform** should be handled as hazardous.

Protocol 2: Purification of Chloroform to Remove Phosgene and HCl

Objective: To remove phosgene and hydrochloric acid from a **chloroform** sample.

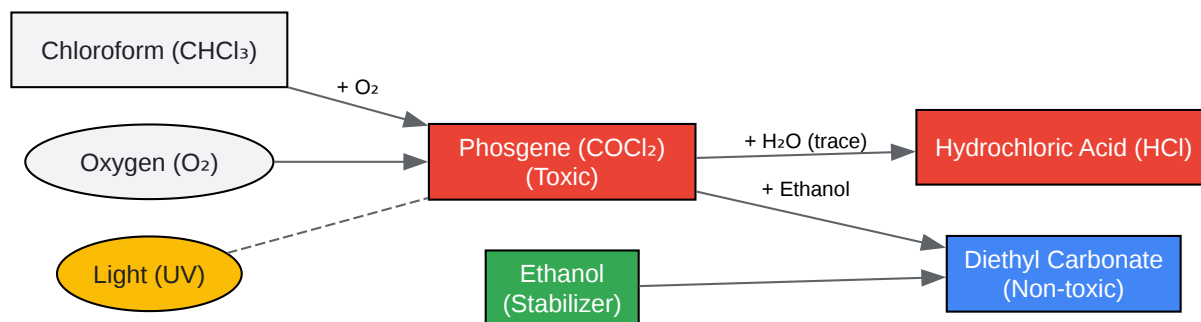
Materials:

- Phosgene-contaminated **chloroform**
- Saturated aqueous sodium bicarbonate (NaHCO_3) solution
- Separatory funnel
- Anhydrous calcium chloride (CaCl_2) or magnesium sulfate (MgSO_4)
- Distillation apparatus (if high purity is required)
- Fume hood
- Appropriate PPE

Procedure:

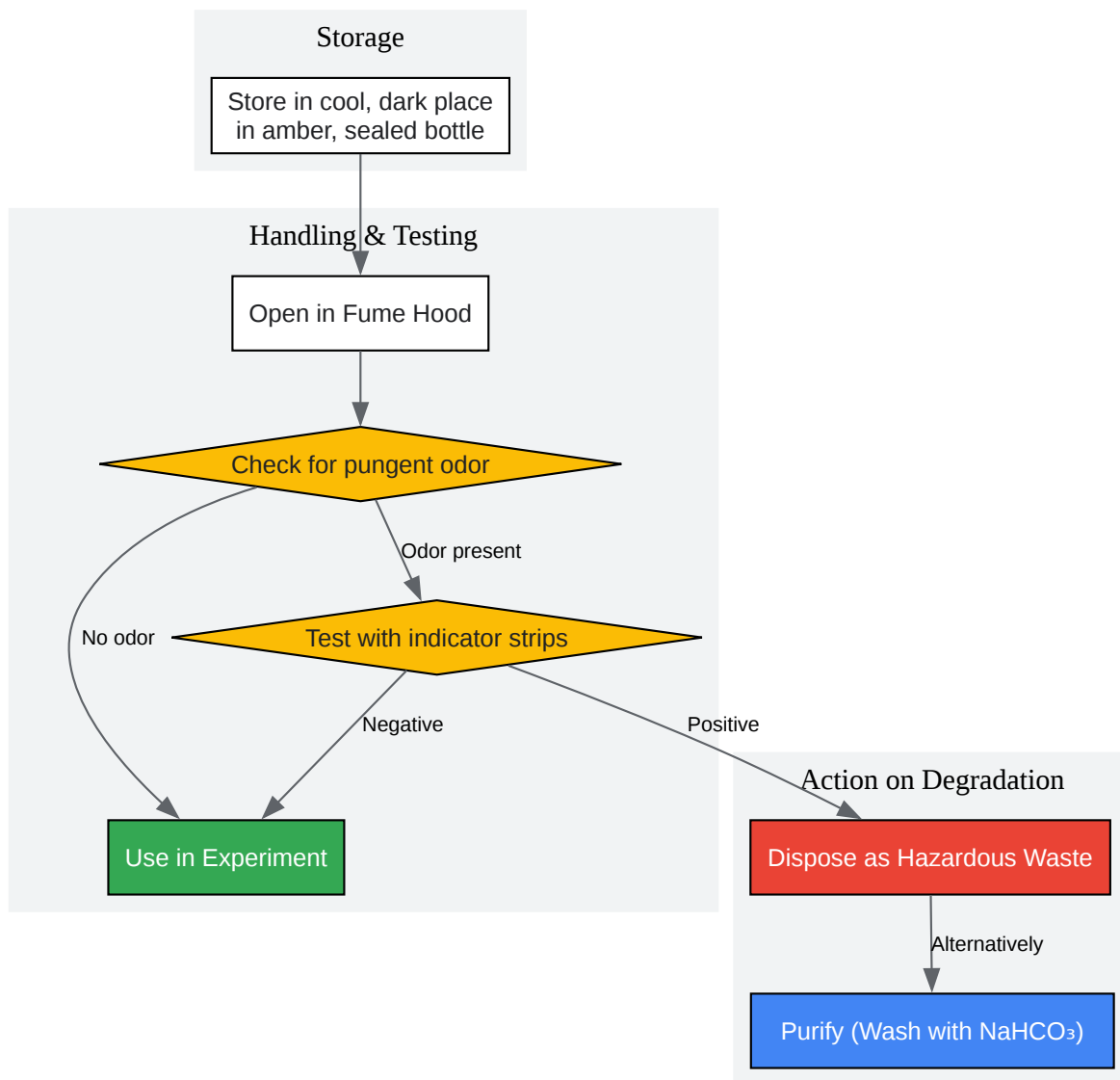
- **Washing:** In a fume hood, place the contaminated **chloroform** in a separatory funnel. Add an equal volume of saturated sodium bicarbonate solution.[8]
- **Mixing:** Stopper the funnel and shake vigorously for 2 minutes, periodically venting to release any pressure buildup.
- **Separation:** Allow the layers to separate completely. The lower layer is the **chloroform**.
- **Draining:** Drain the lower **chloroform** layer into a clean, dry flask. Discard the upper aqueous layer as hazardous waste.
- **Drying:** Add a small amount of anhydrous calcium chloride or magnesium sulfate to the **chloroform** to remove any residual water. Swirl gently and allow it to stand for at least one hour.
- **Decanting or Filtering:** Carefully decant or filter the dried **chloroform** into a clean, dry, amber glass bottle.
- **(Optional) Distillation:** For applications requiring high purity, the **chloroform** can be distilled. This should only be performed by experienced personnel with appropriate equipment and safety precautions.
- **Stabilization and Storage:** Add a small amount of ethanol (0.6-1.0%) as a stabilizer.[1][6]
Store the purified and stabilized **chloroform** in a tightly sealed, amber glass bottle in a cool, dark place.

Visualizations



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Caption: **Chloroform** degradation to phosgene and its neutralization by ethanol.



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